

HDTMS thermal stability TGA analysis

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Compound Focus: Hexadecyltrimethoxysilane

CAS No.: 16415-12-6

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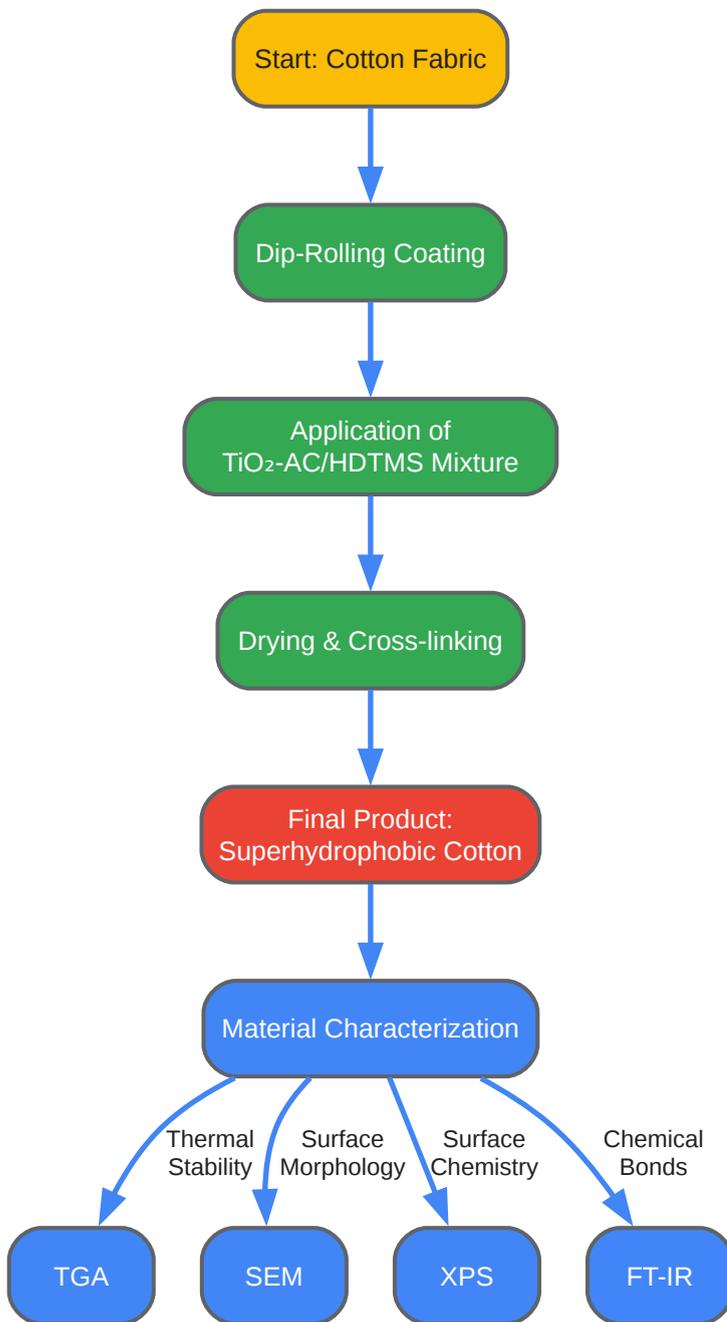
TGA Data for HDTMS-Modified Cotton

The following table summarizes the key finding from a TGA analysis of cotton fabric modified with a nanocomposite containing HDTMS [1].

Material	Key Finding in TGA	Interpretation
TiO ₂ -AC/HDTMS Modified Cotton	Exhibited excellent thermal stability.	The modified fabric showed enhanced resistance to thermal decomposition compared to the original material, confirming the effectiveness of the coating [1].

Experimental Protocol Overview

The TGA data is derived from a study that fabricated a superhydrophobic cotton fabric using a **TiO₂-supported activated carbon (TiO₂-AC) nanocomposite** and a fluoride-free **hexadecyltrimethoxysilane (HDTMS)** coupling agent [1]. The experimental workflow is summarized in the diagram below.



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Experimental workflow for creating and characterizing HDTMS-modified cotton fabric.

Detailed Methodology [1]

- **Surface Modification:**

- **Process:** A simple one-step dip-rolling technique was used.
 - **Coating Formulation:** The coating solution consisted of activated carbon-supported titanium dioxide (**TiO₂-AC**) nanocomposites and the silane coupling agent **HDTMS**.
 - **Key Reaction:** HDTMS hydrolyzes and condenses to form a cross-linked **siloxane (Si-O-Si)** network on the fabric surface. The long alkyl chains of HDTMS provide water repellency.
- **Material Characterization:**
 - The modified fabric was characterized using several techniques alongside TGA:
 - **Scanning Electron Microscopy (SEM) and Atomic Force Microscope (AFM):** Confirmed the creation of a micro-/nano-scale rough structure, crucial for superhydrophobicity.
 - **Fourier Transform Infrared Spectroscopy (FT-IR) and X-ray Photoelectron Spectroscopy (XPS):** Verified the presence of HDTMS-derived alkyl groups and the siloxane structure on the cotton surface.

Key Insights on Thermal Stability

The primary conclusion from the available data is that the **TiO₂-AC/HDTMS coating significantly enhances the thermal stability of the cotton fabric** [1]. While the exact decomposition temperatures and step-wise mass loss percentages from the TGA curve are not detailed in the available excerpt, the result is reported as "excellent."

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References

1. Fabrication of a novel superhydrophobic cotton by HDTMS ... | CoLab [colab.ws]

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